

troubleshooting high pressure in R-744 refrigeration systems

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Compound of Interest

Compound Name: G-744
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Technical Support Center: R-744 (CO₂) Refrigeration Systems

This guide is intended for researchers, scientists, and drug development professionals utilizing R-744 (Carbon Dioxide) refrigeration systems in their experiments. It provides troubleshooting procedures and frequently asked questions to address issues of high discharge pressure.

Frequently Asked Questions (FAQs)

Q1: What is considered high discharge pressure in an R-744 refrigeration system?

A1: R-744 systems operate at significantly higher pressures than traditional HFC systems.^[1] The definition of "high pressure" depends on whether the system is operating in subcritical or transcritical mode. In transcritical operation, which occurs when the ambient temperature is high, discharge pressures can normally reach up to 1400 PSI (approximately 96 bar) or even higher, depending on the ambient conditions and system design.^{[2][3]} A high-pressure fault typically occurs when the pressure exceeds the manufacturer's set safety limits, which could be triggered by various system malfunctions.

Q2: Why is my R-744 system experiencing high discharge pressure?

A2: High discharge pressure in R-744 systems can be attributed to several factors, often related to heat rejection issues or system contamination. Common causes include:

- Non-condensable gases in the system: Air or nitrogen that enters the system during installation or service will not condense and will accumulate in the gas cooler, increasing the overall pressure.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Refrigerant overcharge: An excessive amount of R-744 in the system leads to increased pressure throughout.[\[7\]](#)[\[8\]](#)
- Reduced heat rejection at the gas cooler/condenser: This can be caused by dirty coils, malfunctioning fans, or high ambient temperatures.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- System blockages or restrictions: Obstructions in the refrigerant lines can cause a pressure backup.[\[8\]](#)

Q3: What are the potential consequences of unresolved high discharge pressure?

A3: Ignoring high discharge pressure can lead to serious equipment damage and safety hazards. Potential consequences include:

- Compressor damage: Increased pressure forces the compressor to work harder, leading to overheating and potential failure.[\[4\]](#)[\[10\]](#)
- System leaks: High pressure can stress system components, leading to refrigerant leaks.[\[4\]](#)
- Reduced cooling efficiency: The system will consume more energy while providing less cooling.[\[4\]](#)[\[11\]](#)
- Safety risks: In extreme cases, excessive pressure can cause pressure relief valves to activate or lead to component rupture.[\[1\]](#)

Troubleshooting Guides

Guide 1: Diagnosing High Pressure Due to Non-Condensable Gases

Symptoms:

- Higher than normal discharge pressure.
- Elevated condensing temperature compared to the ambient temperature.[6]
- Increased compressor power consumption.[11]

Experimental Protocol:

- System Off - Temperature Equalization: Ensure the refrigeration system is turned off and allow it to sit idle for several hours to allow the temperature to equalize with the ambient temperature.
- Pressure-Temperature Correlation:
 - Measure the ambient temperature around the gas cooler/condenser.
 - Connect a pressure gauge to the high-pressure side of the system and record the refrigerant pressure.
 - Using an R-744 pressure-temperature (P-T) chart, find the saturation temperature corresponding to the measured pressure.
- Analysis:
 - If the measured ambient temperature is significantly lower than the saturation temperature from the P-T chart, non-condensable gases are likely present in the system. The presence of these gases creates a partial pressure that adds to the refrigerant's saturation pressure. [4]
- Corrective Action:
 - If non-condensable gases are confirmed, the system must be safely evacuated, the refrigerant recovered, and the system recharged with pure R-744. Proper evacuation

procedures are critical to remove all air and moisture.[6]

Guide 2: Identifying Refrigerant Overcharge

Symptoms:

- High discharge and suction pressures.
- High subcooling in the liquid line (in subcritical operation).
- Increased compressor amp draw.[6]

Experimental Protocol:

- System Operation Check: Start the refrigeration system and allow it to reach a stable operating condition.
- Monitor Pressures and Temperatures:
 - Measure and record the discharge (high-side) and suction (low-side) pressures.
 - Measure the temperature of the liquid line leaving the gas cooler/condenser.
 - Determine the saturation temperature corresponding to the discharge pressure using an R-744 P-T chart.
- Calculate Subcooling (for subcritical operation):
 - $\text{Subcooling} = \text{Saturation Temperature} - \text{Liquid Line Temperature}$.
- Analysis:
 - An excessively high subcooling value, combined with elevated discharge and suction pressures, is a strong indicator of a refrigerant overcharge. The excess refrigerant backs up in the gas cooler, reducing its effective heat transfer area.[8]
- Corrective Action:

- Carefully and safely recover a small amount of refrigerant from the system. Monitor the system pressures and subcooling levels until they return to the manufacturer's specified range.

Data Presentation

Table 1: Typical R-744 (CO2) Operating Pressures

Operating Mode	Location	Typical Pressure Range (psig)	Typical Pressure Range (bar)
Subcritical	Suction (Medium Temp)	300 - 450	20 - 31
Suction (Low Temp)	150 - 250	10 - 17	
Discharge	600 - 900	41 - 62	
Transcritical	Suction (Medium Temp)	400 - 550	27 - 38
Suction (Low Temp)	200 - 350	14 - 24	
Gas Cooler Outlet	1000 - 1600+	69 - 110+	

Note: These are approximate values and can vary based on system design, ambient conditions, and load.[\[1\]](#)[\[12\]](#)

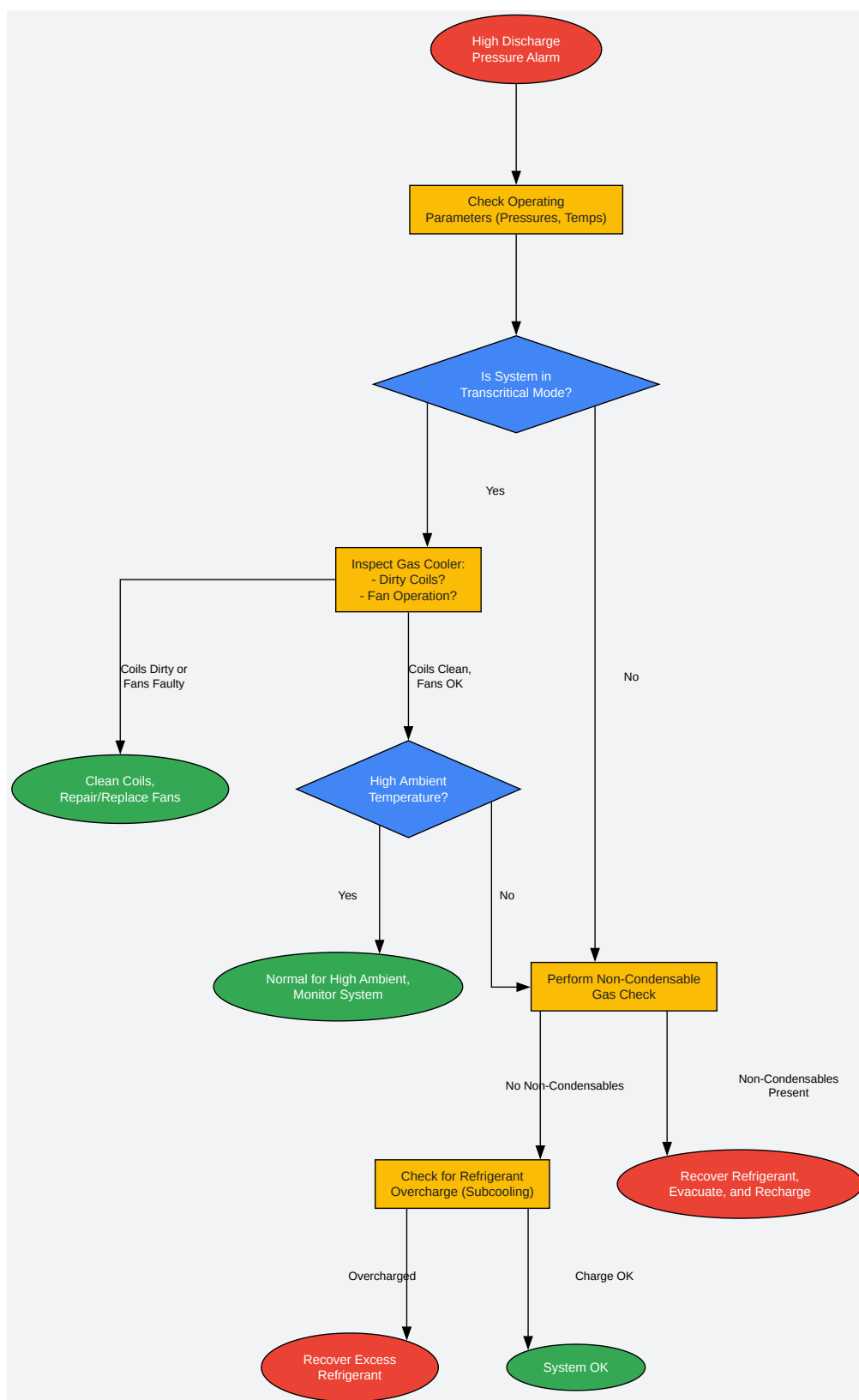
Table 2: R-744 Pressure-Temperature Chart (Selected Values)

Temperature (°F)	Temperature (°C)	Pressure (psig)	Pressure (bar)
-4	-20	270.90	18.68
14	-10	369.37	25.47
32	0	490.65	33.84
50	10	638.13	44.01
68	20	816.03	56.28
86	30	1031.30	71.12

Data sourced from R-744 P-T charts.[\[13\]](#)[\[14\]](#)

Visualization

Below is a troubleshooting workflow for high discharge pressure in R-744 refrigeration systems.



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Caption: Troubleshooting workflow for high discharge pressure in R-744 systems.

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